

Solubility Profile of o-Phenanthroline-d8: A Technical Guide

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Compound of Interest

Compound Name: *o*-Phenanthroline-d8

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This technical guide provides a comprehensive overview of the solubility characteristics of **o-Phenanthroline-d8**, a deuterated analog of the well-known chelating agent o-Phenanthroline. Understanding the solubility of this compound is critical for its application in various research and development settings, including its use as an internal standard in mass spectrometry-based assays and in studies involving metalloproteinase inhibition.^[1] While specific quantitative solubility data for the deuterated form is not readily available in the literature, the solubility of o-Phenanthroline serves as a reliable proxy due to the negligible impact of deuterium substitution on this physical property.

Core Principles of Solubility

The solubility of a compound is governed by the principle of "like dissolves like," where substances with similar polarities tend to be miscible.^[2] o-Phenanthroline is a heterocyclic organic compound that is generally considered to have low solubility in water and higher solubility in organic solvents.^{[3][4]} Its solubility can be influenced by factors such as temperature, the presence of other solutes, and the formation of complexes with metal ions.^[5]

Quantitative Solubility Data

The following table summarizes the available quantitative and qualitative solubility data for o-Phenanthroline, which is expected to be highly representative of **o-Phenanthroline-d8**.

Solvent	Molar Mass (g/mol)	Solubility	Temperature (°C)
Water	18.02	0.269 g/100 mL[3]	25
0.0149 mol/dm ³	25		
Methanol	32.04	Soluble	Not Specified
Ethanol	46.07	Soluble, 100 mg/mL[6]	Not Specified
Acetone	58.08	Soluble[3]	Not Specified
Benzene	78.11	1 part in 70 parts[6]	Not Specified
DMSO	78.13	Soluble	Not Specified
Chloroform	119.38	Soluble	Not Specified
Diethyl Ether	74.12	Insoluble in 1 mL[7]	25
Toluene	92.14	Insoluble in 1 mL[7]	25
Heptane	100.21	Insoluble in 1 mL[7]	25

Note: The data presented is for the non-deuterated **o**-Phenanthroline and its monohydrate form. The solubility of **o**-Phenanthroline-d8 is expected to be very similar.

Experimental Protocol for Solubility Determination

A common and reliable method for determining the equilibrium solubility of a compound is the shake-flask method.[2] This protocol provides a general framework that can be adapted for determining the solubility of **o**-Phenanthroline-d8 in various solvents.

Objective: To determine the equilibrium solubility of **o**-Phenanthroline-d8 in a specific solvent at a controlled temperature.

Materials:

- **o**-Phenanthroline-d8
- Selected solvent of interest

- Temperature-controlled shaker or incubator
- Analytical balance
- Vials or flasks with secure caps
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument
- Volumetric flasks and pipettes

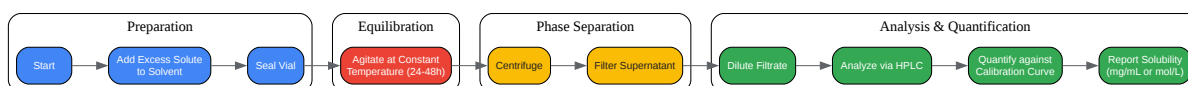
Methodology:

- Preparation of a Saturated Solution:
 - Add an excess amount of **o-Phenanthroline-d8** to a known volume of the solvent in a vial or flask. The excess solid should be clearly visible.[\[2\]](#)
 - Seal the container tightly to prevent solvent evaporation.
- Equilibration:
 - Place the container in a temperature-controlled shaker or incubator set to the desired temperature.
 - Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.[\[2\]](#)
- Phase Separation:
 - After equilibration, allow the suspension to settle.
 - To separate the undissolved solid, centrifuge the sample at a high speed.[\[2\]](#)

- Carefully withdraw the supernatant using a syringe and filter it through a chemically inert syringe filter to remove any remaining solid particles.[2]
- Quantification:
 - Accurately dilute a known volume of the clear, saturated filtrate with a suitable solvent.
 - Analyze the diluted sample using a validated analytical method, such as HPLC, to determine the concentration of **o-Phenanthroline-d8**. [2]
 - A calibration curve prepared with standard solutions of known concentrations should be used for accurate quantification.[2]
- Data Reporting:
 - Calculate the solubility of **o-Phenanthroline-d8** in the solvent at the specified temperature.
 - Express the solubility in appropriate units, such as mg/mL or mol/L.[2]

Experimental Workflow Diagram

The following diagram illustrates the general workflow for determining the solubility of a compound using the shake-flask method.



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Caption: A generalized workflow for determining equilibrium solubility using the shake-flask method.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. benchchem.com [benchchem.com]
- 3. Phenanthroline - Sciencemadness Wiki [sciencemadness.org]
- 4. 1,10-Phenanthroline - Wikipedia [en.wikipedia.org]
- 5. solubilityofthings.com [solubilityofthings.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. rsc.org [rsc.org]
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